

2-Heptanone, 4-hydroxy-, (4R)-(9CI): Proper Disposal Procedures

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Compound of Interest

Compound Name: 2-Heptanone, 4-hydroxy-, (4R)-(9CI)
CAS No.: 143004-06-2
Cat. No.: B136172

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Executive Summary: Immediate Action Card

Parameter	Critical Data
CAS Number	25290-14-6 (General/Racemic) Stereospecific (4R) is often custom synthesized.[1][2][3]
Waste Class	Non-Halogenated Organic Solvent (Combustible).[2]
RCRA Code	D001 (Ignitable) - Precautionary classification due to solvent matrix.[2]
Primary Hazard	Bioactive Pheromone / Combustible Liquid.
Disposal Method	Thermal Destruction (Incineration) via licensed TSDF.[2]
Prohibited	DO NOT pour down drains.[2][4][5][6][7] DO NOT evaporate in fume hoods.[2]

Chemical Profile & Hazard Identification

Senior Scientist Insight: While often handled as a generic organic solvent, (4R)-4-hydroxy-2-heptanone is a potent semiochemical (pheromone) used in pest control research (e.g., *Sitophilus weevils*).^[2]^[3] Standard disposal protocols must be elevated to prevent "biological pollution"—the release of bioactive signals that can disrupt local ecosystems or ruin ongoing behavioral assays in the facility.

- Chemical Structure: Chiral Ketone-Alcohol (
).^[2]
- Physical State: Colorless to pale yellow liquid.^[2]
- Flash Point: Estimated >60°C (140°F).^[2] Note: While technically "Combustible" (Class IIIA), it is best managed as "Flammable" in mixed solvent waste streams to simplify compliance.^[3]
- Bioactivity: High.^[2] Trace vapors can trigger behavioral responses in specific insect species.

Waste Characterization & Segregation

Proper characterization prevents expensive re-classification fees and dangerous incompatibility reactions.^[2]

Waste Stream	Criteria	Container Type
Stream A: Pure Chemical	Unused stock or degraded pure material. ^[2] ^[3]	Amber Glass or HDPE with Teflon-lined cap. ^[2]
Stream B: Mixed Solvents	Reaction mixtures (e.g., with Ethanol, Hexane). ^[3]	Safety Can (Red) or HDPE Carboy (White). ^[2]
Stream C: Solid Waste	Contaminated gloves, wipes, septa. ^[3]	Clear Poly Bag (Double-bagged) in Drum.
Stream D: Rinsate	First 3 rinses of empty containers. ^[2]	Combine with Stream B.

Segregation Rules:

- Oxidizers: Keep strictly separate from strong oxidizers (e.g., Nitric Acid, Peroxides).[3] The hydroxyl group makes this compound susceptible to rapid, exothermic oxidation.[3]
- Halogens: Segregate from halogenated solvents (Dichloromethane, Chloroform) to minimize disposal costs, unless they are already part of the reaction matrix.[3]

Step-by-Step Disposal Protocols

Protocol A: Small-Scale Laboratory Disposal (Vial/Flask)

Use this for residual amounts left in synthesis or assay vials.[2][3]

- Deactivation (Bioactivity Control):
 - Do not wash vials directly in the sink. The pheromone is lipophilic and will coat pipes, potentially releasing signals later.[3]
 - Step 1: Add a compatible solvent (Ethanol or Acetone) to the vial to solubilize the oil.
 - Step 2: Transfer the solution to the Non-Halogenated Organic Waste container.
 - Step 3: Repeat rinse two more times (Triple Rinse Rule).[2]
- Container Disposal:
 - Once triple-rinsed, deface the label on the vial.[3]
 - Place the empty glass vial in the Glass/Sharps disposal box, not general trash.

Protocol B: Bulk/Stock Disposal (>500 mL)

Use this for expired stock solutions.[2][3]

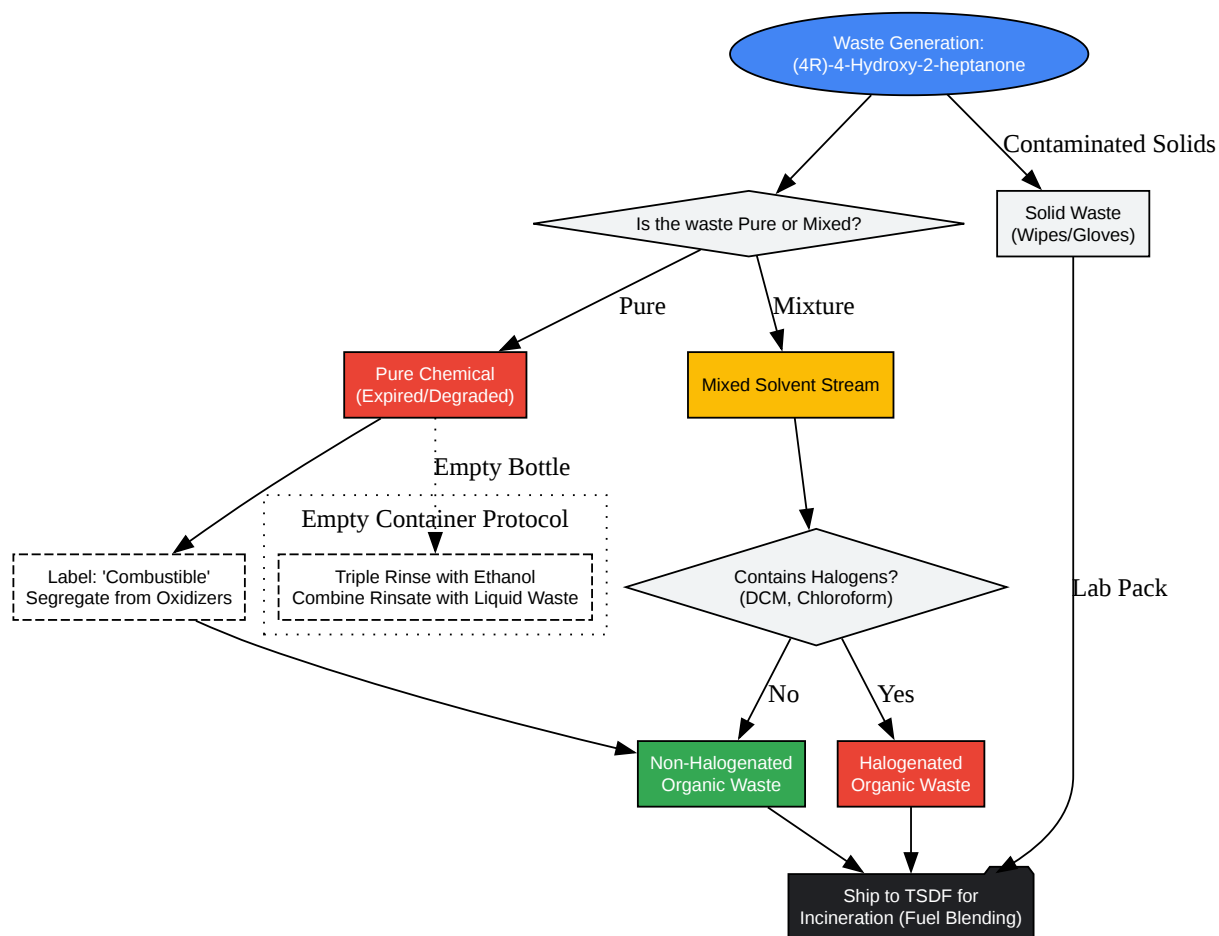
- Labeling:
 - Affix a hazardous waste label.[2][8]
 - Constituents: Write "2-Heptanone, 4-hydroxy- (95%), Ethanol (5%)".[2][3]
 - Hazard Checkboxes: Mark "Flammable/Combustible" and "Irritant".[2]

- Bulking:
 - Pour into a dedicated HDPE waste carboy (e.g., 20L "Jerry Can").[\[3\]](#)
 - Headspace: Leave 10% headspace to allow for thermal expansion.[\[2\]](#)
 - Conductivity: If pouring into a metal drum, ground and bond the source and receiving containers to prevent static discharge, even if the flash point is high.[\[3\]](#)

Protocol C: Spill Cleanup (Emergency)

- Isolate: Evacuate the immediate area. Pheromones can be pungent and distracting; high concentrations may cause respiratory irritation.[\[2\]](#)
- Absorb: Use vermiculite or activated charcoal pads.[\[2\]](#) Charcoal is preferred as it adsorbs the organic vapors and neutralizes the odor/signal.
- Clean: Wipe the surface with 70% Ethanol, then water.
- Dispose: Place all absorbent materials into a sealed bag and label as "Solid Chemical Waste".

Visual Workflow: Disposal Decision Tree



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Caption: Decision logic for classifying and routing (4R)-4-hydroxy-2-heptanone waste streams to ensure regulatory compliance and cost-efficiency.

Regulatory & Compliance Notes

- RCRA (USA): This compound is not specifically "P" or "U" listed.[2] However, because it is an organic liquid with a flash point likely < 140°F (60°C) when mixed with synthesis solvents, it defaults to D001 (Ignitable).[3] Even if pure (Flash Point > 60°C), many institutions manage all organic ketones as D001 to simplify protocols.[3]
- Drain Disposal: Strictly Prohibited. The compound's water solubility is limited, and its biological activity makes it an environmental pollutant.[3]
- Destruction Method: The preferred method is Fuel Blending/Incineration. This ensures complete thermal destruction of the chiral center and cessation of any biological activity.

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